

# Application of Bis-PCBM in Perovskite Solar Cell Fabrication: Application Notes and Protocols

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## Compound of Interest

Compound Name: Bis-PCBM

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This document provides detailed application notes and protocols for the utilization of Bis-phenyl-C61-butyric acid methyl ester (**Bis-PCBM**) in the fabrication of perovskite solar cells (PSCs). The information is intended for researchers, scientists, and professionals in the field of photovoltaics and materials science.

## Introduction

**Bis-PCBM**, a fullerene derivative, has emerged as a critical component in advancing the efficiency and stability of perovskite solar cells.[1][2] Unlike its mono-adduct counterpart, PCBM, **Bis-PCBM** offers a higher Lowest Unoccupied Molecular Orbital (LUMO) energy level, which can lead to a larger open-circuit voltage (Voc) in the final device.[1] Furthermore, specific isomers of **Bis-PCBM**, such as  $\alpha$ -**Bis-PCBM**, have been shown to act as effective templating agents during the perovskite film formation, leading to superior crystal quality, passivation of defects, and enhanced device longevity.[3][4]

## Key Advantages of Using $\alpha$ -Bis-PCBM

Incorporating  $\alpha$ -**Bis-PCBM** into the perovskite active layer has demonstrated several key benefits over control devices (without any fullerene derivative) and those containing the more common PCBM:

- Enhanced Power Conversion Efficiency (PCE): Devices fabricated with  $\alpha$ -**Bis-PCBM** have achieved an outstanding PCE of 20.8%, surpassing control devices and those with PCBM.[3][5]

- **Improved Stability:** Unsealed perovskite solar cells containing  $\alpha$ -**Bis-PCBM** have shown remarkable stability, retaining over 90% of their initial PCE after 44 days in ambient air (40% RH) at 65°C.[3][5] They also exhibit enhanced stability under continuous full sun illumination.[3][4]
- **Superior Film Morphology:**  $\alpha$ -**Bis-PCBM** facilitates the growth of larger perovskite grains and enhances the crystallinity of the film.[3] This improved morphology is a primary factor contributing to the enhanced device performance.[3]
- **Defect Passivation:** The fullerene derivative effectively fills vacancies and passivates trap states at the grain boundaries of the perovskite film.[2][3] This leads to improved charge carrier separation and transport within the film.[3]
- **Moisture Resistance:** The presence of  $\alpha$ -**Bis-PCBM** in the perovskite film increases its hydrophobicity, as evidenced by a larger water contact angle, which helps to resist the ingress of moisture and prevent the degradation of the perovskite layer.[3]

## Quantitative Performance Data

The following table summarizes the key performance metrics of perovskite solar cells fabricated with pristine perovskite, with PCBM, and with  $\alpha$ -**Bis-PCBM**, demonstrating the significant improvements imparted by the latter.

Device Configuration	Power Conversion Efficiency (PCE)	Open-Circuit Voltage (Voc)	Short-Circuit Current Density (Jsc)	Fill Factor (FF)	Stabilized Power Output
Pristine Perovskite (Control)	18.8%	-	-	-	18.6%
Perovskite with PCBM	19.9%	1.11 V	23.73 mA cm <sup>-2</sup>	0.73	19.7%
Perovskite with $\alpha$ -Bis-PCBM	20.8%	1.13 V	23.95 mA cm <sup>-2</sup>	0.74	20.7%

Data compiled from references[3][5].

## Experimental Protocols

The following protocols are based on the successful fabrication of high-efficiency, stable perovskite solar cells using  $\alpha$ -**Bis-PCBM** via an antisolvent method.[3][5]

### 4.1. Materials and Solutions

- **Perovskite Precursor Solution:** Prepare a solution containing the desired perovskite precursors (e.g., a mix of formamidinium iodide (FAI), lead iodide (PbI<sub>2</sub>), methylammonium bromide (MABr), and lead bromide (PbBr<sub>2</sub>)) in a mixed solvent of dimethylformamide (DMF) and dimethyl sulfoxide (DMSO).
- **$\alpha$ -Bis-PCBM Solution:** Prepare a solution of  $\alpha$ -**Bis-PCBM** in chlorobenzene (CB) at a concentration of 20 mg/mL.
- **Hole Transport Layer (HTL) Solution:** Prepare a solution of Spiro-OMeTAD in chlorobenzene with additives such as 4-tert-butyl pyridine (TBP) and lithium bis(trifluoromethanesulfonyl)imide (Li-TFSI).

- Substrates: Fluorine-doped tin oxide (FTO) coated glass.
- Other Materials: Compact TiO<sub>2</sub> (c-TiO<sub>2</sub>) blocking layer, mesoporous TiO<sub>2</sub> (m-TiO<sub>2</sub>) scaffold, gold (Au) for the back contact.

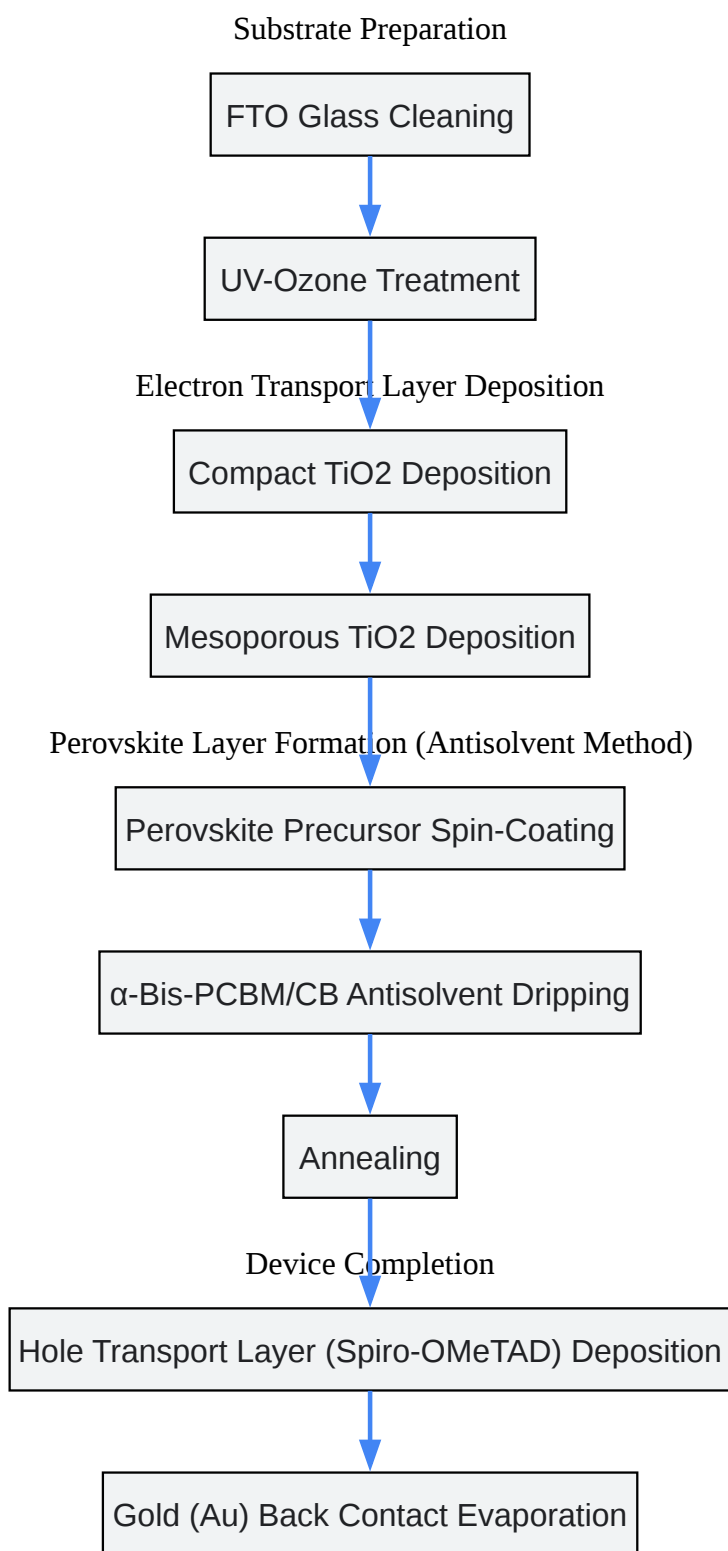
#### 4.2. Device Fabrication Workflow

- Substrate Preparation:
  - Clean the FTO-coated glass substrates sequentially in an ultrasonic bath with detergent, deionized water, acetone, and isopropanol.
  - Dry the substrates with a nitrogen gun.
  - Treat the substrates with UV-ozone for 15 minutes prior to depositing the subsequent layers.
- Deposition of Electron Transport Layers:
  - Deposit a compact TiO<sub>2</sub> (c-TiO<sub>2</sub>) layer onto the FTO substrate via spray pyrolysis or spin-coating, followed by sintering at high temperature.
  - Deposit a mesoporous TiO<sub>2</sub> (m-TiO<sub>2</sub>) layer by spin-coating a colloidal paste, followed by another sintering step.
- Perovskite Layer Deposition (Antisolvent Method with  $\alpha$ -**Bis-PCBM**):
  - Transfer the substrates with the TiO<sub>2</sub> layers into a nitrogen-filled glovebox.
  - Spin-coat the perovskite precursor solution onto the m-TiO<sub>2</sub> layer.
  - During the final seconds of the spin-coating process, dispense a specific volume of the  $\alpha$ -**Bis-PCBM** solution in chlorobenzene onto the spinning substrate as an antisolvent. This induces the rapid crystallization of a high-quality perovskite film embedded with  $\alpha$ -**Bis-PCBM**.
  - Anneal the substrate on a hotplate to complete the perovskite film formation.

- Deposition of Hole Transport Layer (HTL):
  - Spin-coat the Spiro-OMeTAD solution onto the perovskite layer.
  - Allow the film to oxidize overnight in a desiccator.
- Deposition of Back Contact:
  - Thermally evaporate a gold (Au) back contact onto the HTL under high vacuum.

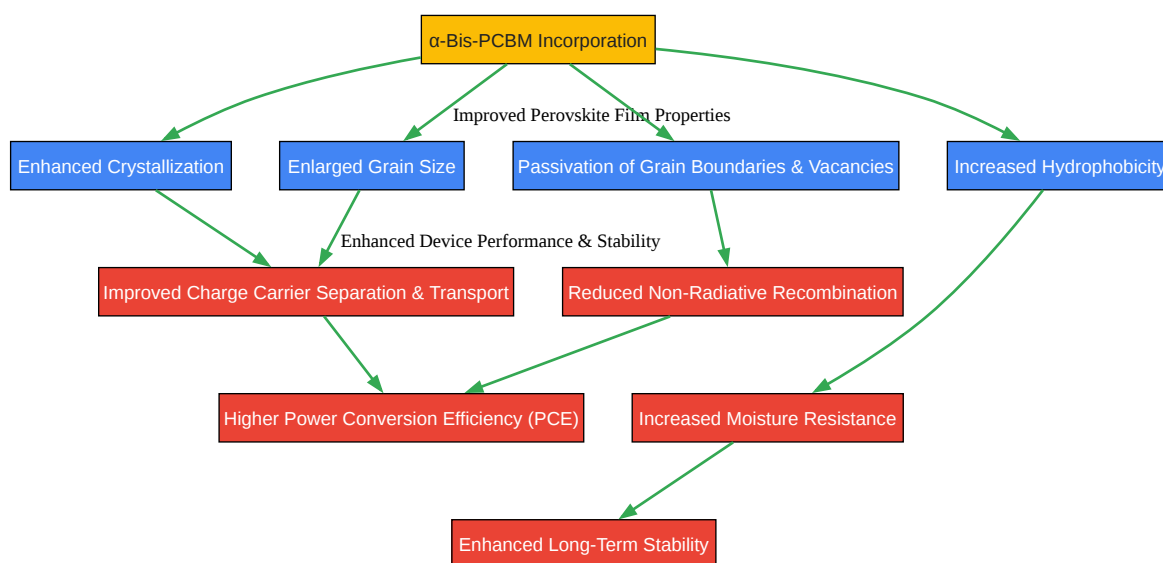
## Visualizations

### 5.1. Experimental Workflow



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Caption: Workflow for perovskite solar cell fabrication with  $\alpha$ -**Bis-PCBM**.

5.2. Mechanism of  $\alpha$ -Bis-PCBM Action

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Caption: Role of  $\alpha$ -**Bis-PCBM** in enhancing perovskite solar cell properties.

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